

An In-depth Technical Guide to the Physical and Chemical Properties of Dimethylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethylamine

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Introduction

Dimethylamine (DMA) is a secondary amine with the chemical formula $(\text{CH}_3)_2\text{NH}$. It is a versatile and widely used chemical intermediate in the synthesis of a vast array of products, including pharmaceuticals, agrochemicals, solvents, and rubber additives.[1][2] This guide provides a comprehensive overview of the core physical and chemical properties of **dimethylamine**, detailed experimental protocols for their determination, and visual representations of key chemical processes.

Physical Properties

Dimethylamine is a colorless, flammable gas at standard temperature and pressure, possessing a characteristic fishy or ammonia-like odor.[3] It is typically supplied as a liquefied compressed gas or in aqueous solutions of various concentrations.[4]

Summary of Physical Properties

The key physical properties of **dimethylamine** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions
General			
IUPAC Name	N-methylmethanamine		
CAS Number	124-40-3		
Molecular Formula	C2H7N		
Molecular Weight	45.08	g/mol	
Appearance	Colorless gas	Standard Temperature and Pressure	
Odor	Fishy, ammonia-like		
Thermodynamic Properties			
Boiling Point	7.0	°C	at 760 mmHg
Melting Point	-93.0	°C	
Flash Point	-6.7	°C	Closed Cup
Autoignition Temperature	401	°C	
Heat of Vaporization	23.663	kJ/mol	at 25 °C
Heat of Fusion	5.945	kJ/mol	
Physical State Properties			
Density (liquid)	0.680	g/mL	at 20 °C
Vapor Density	1.55	(air = 1)	
Vapor Pressure	1277	mmHg	at 20 °C
Solubility & Partitioning			

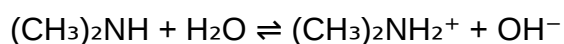
Solubility in Water	Very soluble		
log P (Octanol-Water Partition Coefficient)	-0.362		
Other Properties			
pKa of Conjugate Acid ((CH ₃) ₂ NH ₂ ⁺)	10.73		
Refractive Index	1.350	at 17 °C	
Viscosity	0.186	cP	at 25 °C

Chemical Properties and Reactions

Dimethylamine's chemical reactivity is primarily defined by the lone pair of electrons on the nitrogen atom, which imparts basic and nucleophilic characteristics.

Basicity and Acid-Base Reactions

Dimethylamine is a weak base that readily reacts with acids to form dimethylammonium salts. [5] The equilibrium for this reaction in water is shown below:



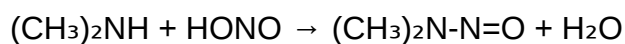
The pKa of the conjugate acid, dimethylammonium ((CH₃)₂NH₂⁺), is 10.73, indicating that **dimethylamine** is a stronger base than ammonia.[5]

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Caption: Acid-base equilibrium of **dimethylamine** in water.

Reaction with Nitrous Acid

A key reaction that distinguishes secondary amines like **dimethylamine** is their reaction with nitrous acid (HONO), which is typically generated in situ from sodium nitrite and a strong acid. This reaction produces N-nitrosodimethylamine, a yellow oily substance.[6]

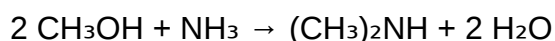


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Caption: Reaction of **dimethylamine** with nitrous acid.

Synthesis of Dimethylamine

Industrially, **dimethylamine** is produced via the catalytic reaction of methanol and ammonia at elevated temperatures and pressures.[7][8] This process also yields monomethylamine and trimethylamine as byproducts.



Experimental Protocols

This section outlines the methodologies for determining some of the key physical and chemical properties of **dimethylamine**.

Determination of Boiling Point

The boiling point of **dimethylamine**, being a low-boiling substance, can be accurately determined using a Thiele tube or by simple distillation.

Methodology: Thiele Tube Method

- **Sample Preparation:** A small amount of liquid **dimethylamine** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil.
- **Heating:** The Thiele tube is gently heated, and the temperature is monitored.
- **Observation:** As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube. The heat is then removed.

- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

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Caption: Workflow for boiling point determination.

Determination of pKa by Potentiometric Titration

The pKa of the dimethylammonium ion can be determined by titrating a solution of **dimethylamine** with a strong acid.^{[9][10]}

Methodology:

- **Solution Preparation:** A known concentration of **dimethylamine** solution (e.g., 0.1 M) is prepared in deionized water. A standard solution of a strong acid (e.g., 0.1 M HCl) is also prepared.
- **Titration Setup:** A calibrated pH meter is immersed in the **dimethylamine** solution, which is stirred continuously. The strong acid is added in small, known increments from a burette.
- **Data Collection:** The pH of the solution is recorded after each addition of the acid, allowing the solution to equilibrate.
- **Data Analysis:** A titration curve is constructed by plotting the pH versus the volume of acid added. The equivalence point is determined from the inflection point of the curve. The pKa is the pH at the half-equivalence point.

Spectroscopic Analysis

Fourier Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a valuable tool for identifying the functional groups present in **dimethylamine**.

Methodology:

- **Sample Preparation:** For gaseous **dimethylamine**, a gas cell is used. For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- **Background Spectrum:** A background spectrum of the empty gas cell or salt plates is recorded.
- **Sample Spectrum:** The sample is introduced into the gas cell or placed on the salt plate, and the spectrum is recorded.
- **Data Analysis:** The characteristic absorption bands are identified. For **dimethylamine**, key absorptions include N-H stretching (around 3300-3500 cm^{-1}), C-H stretching (around 2800-3000 cm^{-1}), and C-N stretching (around 1020-1250 cm^{-1}).[\[11\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy provide detailed information about the structure of the **dimethylamine** molecule.

Methodology:

- **Sample Preparation:** A solution of **dimethylamine** is prepared in a deuterated solvent (e.g., D_2O or CDCl_3).
- **Data Acquisition:** ^1H and ^{13}C NMR spectra are acquired on a high-resolution NMR spectrometer.
- **Data Analysis:**
 - ^1H NMR: The spectrum will show a singlet for the six equivalent methyl protons and a broad singlet for the N-H proton. The chemical shifts will depend on the solvent used.[\[12\]](#)
 - ^{13}C NMR: The spectrum will show a single resonance for the two equivalent methyl carbons.[\[13\]](#)

Chromatographic Analysis

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile compounds like **dimethylamine**.^{[14][15]}

Methodology:

- **Sample Preparation:** Gaseous samples can be directly injected. Liquid samples are typically diluted in a suitable solvent.
- **GC Separation:** The sample is injected into a gas chromatograph equipped with a suitable capillary column (e.g., a polar column for amines). The oven temperature is programmed to separate the components of the sample.
- **MS Detection:** As the separated components elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented.
- **Data Analysis:** The mass spectrum of the eluting peak corresponding to **dimethylamine** is compared to a reference library for positive identification. Quantification can be achieved using calibration standards.

Safety and Handling

Dimethylamine is a flammable and corrosive substance that requires careful handling in a well-ventilated area, preferably a fume hood.^{[16][17]} Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.^[4] It is incompatible with strong oxidizing agents, acids, and certain metals.^[16]

Conclusion

This technical guide has provided a detailed overview of the essential physical and chemical properties of **dimethylamine**. The inclusion of experimental protocols and visual diagrams aims to equip researchers, scientists, and drug development professionals with the necessary information for the safe and effective handling and utilization of this important chemical compound. A thorough understanding of its properties is crucial for its application in research and development, ensuring both safety and successful experimental outcomes.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Dimethylamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b145610#dimethylamine-physical-and-chemical-properties>]

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